

A Technical Guide to (R)-1-Acetyl-3-hydroxypyrrolidine

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Compound of Interest

Compound Name: (R)-1-Acetyl-3-hydroxypyrrolidine

CAS No.: 916733-17-0

Cat. No.: B1279419

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical and physical properties of **(R)-1-Acetyl-3-hydroxypyrrolidine**, a versatile chiral building block used in the synthesis of various bioactive compounds. Its applications span pharmaceuticals, specialty chemicals, and agrochemicals.^[1]

Chemical Identity and Structure

(R)-1-Acetyl-3-hydroxypyrrolidine, also known as (3R)-1-acetylpyrrolidin-3-ol, is a derivative of pyrrolidine. The "(R)" designation indicates the stereochemistry at the chiral center, which is crucial for its application in targeted therapies.^[1] The molecule consists of a five-membered pyrrolidine ring, an acetyl group attached to the nitrogen atom, and a hydroxyl group at the third carbon position.

Identifier	Value
IUPAC Name	1-[(3R)-3-hydroxypyrrolidin-1-yl]ethanone[2][3]
Synonyms	(R)-1-Acetyl-3-pyrrolidinol, (R)-3-hydroxy-1-acetylpyrrolidine[1][2]
CAS Number	916733-17-0[1][2][4]
Molecular Formula	C ₆ H ₁₁ NO ₂ [1][2][4]
Molecular Weight	129.16 g/mol [1][2]
SMILES	CC(=O)N1CC--INVALID-LINK--O[2]
InChI Key	ODHQVFPGHQBQSY-ZCFIWIBFSA-N[2][3]

Physicochemical Properties

The physical and chemical properties of this compound are summarized below. These characteristics are essential for its handling, storage, and application in various chemical reactions.

Property	Value	Source
Appearance	White to off-white crystalline powder	[1]
Melting Point	81 - 85 °C	[1]
Boiling Point	286.4 °C (at 760 mmHg)	[3]
Density	1.196 g/cm ³	[3]
Optical Rotation	[α] _{20/D} = -45° to -39° (c=3 in MeOH)	[1]
Storage	Store at Room Temperature, Sealed in Dry Conditions	[1]
Solubility	Soluble in Methanol	

Applications in Synthesis

(R)-1-Acetyl-3-hydroxypyrrolidine is a valuable intermediate in organic synthesis, particularly for creating more complex molecules with specific stereochemistry.^[1] It serves as a chiral building block in the development of pharmaceuticals, such as analgesics and neuroprotective agents.^[1] Its structural features are also utilized in the synthesis of specialty chemicals and agrochemicals.^[1]

Illustrative Synthetic Workflow: Chiral Inversion

A common synthetic manipulation involving chiral alcohols is the Mitsunobu reaction, which can be used to invert the stereochemistry of the alcohol. The following diagram illustrates a generalized workflow for the inversion of a protected (R)-3-hydroxypyrrolidine derivative to its (S)-enantiomer, a key step in the synthesis of various pharmaceutical intermediates.

Caption: Workflow for chiral inversion of a protected 3-hydroxypyrrolidine.

Experimental Protocols

While a specific, detailed protocol for the synthesis of **(R)-1-Acetyl-3-hydroxypyrrolidine** is not readily available in the searched public domain, a general procedure can be inferred from related syntheses, such as the preparation of its enantiomer or related structures. A representative procedure for a Mitsunobu reaction followed by hydrolysis, similar to the workflow above, is provided here for illustrative purposes.

Protocol: Synthesis of (S)-1-N-tert-butoxycarbonyl-3-hydroxypyrrolidine from (R)-1-N-tert-butoxycarbonyl-3-hydroxypyrrolidine

This protocol is adapted from a patent describing the synthesis of the (S)-enantiomer from the (R)-starting material.^[5]

Step 1: Mitsunobu Reaction (Inversion)^[5]

- Dissolve the starting material, (R)-1-N-tert-butoxycarbonyl-3-hydroxypyrrolidine (1 eq.), benzoic acid (1.3 eq.), and triphenylphosphine (1.3 eq.) in a suitable anhydrous solvent (e.g., tetrahydrofuran) in a reaction vessel under an inert atmosphere (e.g., nitrogen).

- Cool the mixture to a reduced temperature (e.g., -10°C) with stirring.
- Slowly add diisopropyl azodicarboxylate (DIAD) (1.3 eq.) dropwise to the solution, ensuring the internal temperature does not exceed a set limit (e.g., -5°C).
- After the addition is complete, allow the reaction to slowly warm to room temperature and continue to stir for an extended period (e.g., 12 hours).
- Remove the solvent under reduced pressure. The resulting residue, containing the inverted ester, can be used in the next step, sometimes without further purification.

Step 2: Ester Hydrolysis[5]

- Treat the crude product from the previous step with a basic solution (e.g., sodium hydroxide in methanol or water) to hydrolyze the ester bond.
- Stir the reaction for several hours until completion.
- After hydrolysis, neutralize the reaction mixture and extract the product with an appropriate organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with water and brine, dry over an anhydrous salt (e.g., sodium sulfate), and concentrate under reduced pressure to yield the crude product, (S)-1-N-tert-butoxycarbonyl-3-hydroxypyrrolidine.
- The final product can be further purified by techniques such as column chromatography or recrystallization.

Disclaimer: This is a generalized protocol and should be adapted and optimized for specific laboratory conditions. Appropriate safety precautions must be taken when handling all chemicals. handling all chemicals.*

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